

pyroelectric activity of 4-Octadecylaniline LB films

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Compound Focus: 4-Octadecylaniline

CAS No.: 114235-67-5

Cat. No.: S1488594

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Chemical Profile of 4-Octadecylaniline

Here is a summary of the basic identifying information, chemical properties, and safety data for **4-Octadecylaniline**, compiled from chemical databases [1] [2] [3].

Table 1: Basic Identifiers and Properties

Property	Details
CAS Number	114235-67-5 [1] [2] [3]
Molecular Formula	C ₂₄ H ₄₃ N [1] [2] [3]
Molecular Weight	345.6 g/mol [1] [2] [3]
Melting Point	59-63 °C [1] [2] [3]
Boiling Point	240-245 °C at 0.4 mmHg (or 462.3 °C at 760 mmHg, predicted) [1] [2] [3]
Density	0.889-0.9 g/cm ³ (Predicted) [1] [2]
Flash Point	196.4 °C [2] [3]

Property	Details
pKa	4.95±0.10 (Predicted) [1] [3]
Canonical SMILES	<chem>CCCCCCCCCCCCCCCCCCCC1=CC=C(C=C1)N</chem> [3]

Table 2: Safety Information

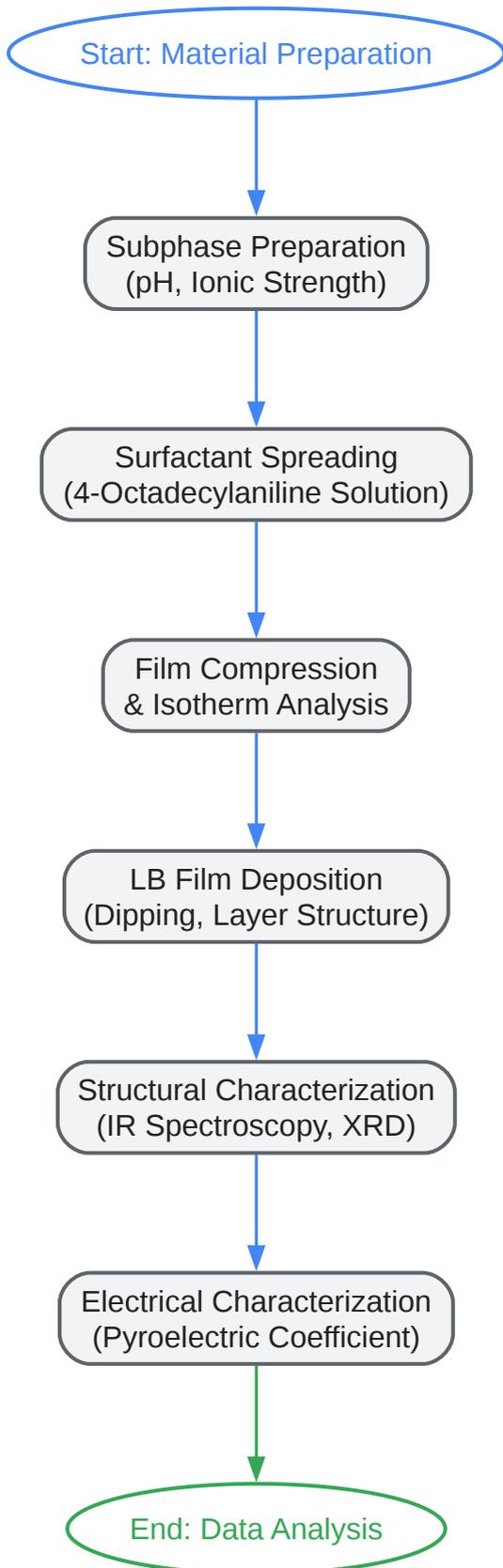
Category	Details
Hazard Codes	Xi (Irritant) [2] [3]
Risk Statements (R-phrases)	R36/37/38 (Causes irritation to the eyes, respiratory system, and skin) [2]
Safety Statements (S-phrases)	S26, S36 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice; Wear suitable protective clothing) [2] [3]
GHS Pictogram	[2]
Signal Word	Warning [2]

Potential Research Context

One of the search results confirms that **4-Octadecylaniline** has been used in scientific research, specifically mentioning its application in the "**fabrication of alternate-layer Langmuir-Blodgett (LB) films and pyroelectric activity in the films was assessed**" [3]. This aligns perfectly with your topic but is the extent of the available detail. The primary literature source for this finding appears to be a 1987 study by Jones et al. titled "*IR studies of pyroelectric Langmuir-Blodgett films*" published in *Thin Solid Films* [2].

Experimental Workflow for LB Film Fabrication and Analysis

The following diagram outlines a generalized experimental workflow for fabricating and characterizing Langmuir-Blodgett films, which is typical in this field of research. The specific steps for **4-Octadecylaniline** would need to be filled in from the primary literature.



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References

1. - 4 97 | 114235-67-5 OCTADECYLANILINE [chemicalbook.com]

2. -Octadecylanilin | CAS#:114235-67-5 | Chemsrsc [chemsrc.com]

3. - 4 | lookchem Octadecylaniline [lookchem.com]

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